

Application Notes and Protocols for MRT68921 Hydrochloride Stock Solution Preparation

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Compound of Interest

Compound Name: MRT68921 hydrochloride

Cat. No.: B3028447

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Introduction

MRT68921 is a potent and selective dual inhibitor of Unc-51 like autophagy activating kinase 1 (ULK1) and ULK2, with IC₅₀ values of 2.9 nM and 1.1 nM, respectively.[1][2] It also exhibits inhibitory activity against NUAK family SNF1-like kinase 1 (NUAK1).[3][4][5] By targeting these kinases, MRT68921 effectively blocks the initiation of the autophagy pathway and can induce apoptosis and elevate reactive oxygen species (ROS) in cancer cells.[3][4][6] These characteristics make it a valuable tool for research in cancer biology, neurodegenerative diseases, and other processes where autophagy plays a critical role.

This document provides detailed protocols for the preparation of **MRT68921 hydrochloride** stock solutions for in vitro and in vivo research applications.

Chemical Properties

A summary of the chemical properties of MRT68921 and its dihydrochloride salt is presented below. It is crucial to use the batch-specific molecular weight provided on the product's certificate of analysis for accurate concentration calculations.

Property	MRT68921 (Free Base)	MRT68921 dihydrochloride
Molecular Formula	C25H34N6O	C25H34N6O · 2HCl
Molecular Weight	434.6 g/mol [7]	507.5 g/mol [8][9]
CAS Number	1190379-70-4[7]	2080306-21-2[8][9]
Appearance	Crystalline solid[7]	Data not available
Purity	≥98%[7]	≥98% (HPLC)[8][9]

Solubility Data

The solubility of MRT68921 varies depending on the salt form and the solvent. The dihydrochloride salt offers the advantage of aqueous solubility.

Solvent	MRT68921 (Free Base) Solubility	MRT68921 dihydrochloride Solubility
DMSO	~3-10 mg/mL[1][7][10]	Data not available
Ethanol	~2 mg/mL[7]	Insoluble[1]
Dimethylformamide (DMF)	~5 mg/mL[7]	Data not available
Water	Insoluble[1]	Soluble to 100 mM (50.75 mg/mL)[8][9]
1:5 DMF:PBS (pH 7.2)	~0.16 mg/mL[7]	Data not available

Experimental Protocols

Preparation of MRT68921 dihydrochloride Stock Solution (Aqueous)

This protocol is recommended for the dihydrochloride salt, which is soluble in water.

Materials:

- MRT68921 dihydrochloride powder

- Sterile, nuclease-free water
- Sterile, conical tubes (e.g., 1.5 mL or 15 mL)
- Vortex mixer
- Calibrated pipettes

Procedure:

- Determine the desired stock concentration (e.g., 10 mM).
- Using the batch-specific molecular weight (e.g., 507.5 g/mol), calculate the mass of MRT68921 dihydrochloride required.
 - $\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- Weigh the calculated amount of MRT68921 dihydrochloride powder and transfer it to a sterile conical tube.
- Add the appropriate volume of sterile water to the tube.
- Vortex the solution until the powder is completely dissolved. Gentle warming may be applied if necessary.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.

Preparation of MRT68921 (Free Base) Stock Solution (DMSO)

This protocol is for the free base form, which is soluble in organic solvents like DMSO.

Materials:

- MRT68921 (free base) powder

- Anhydrous, cell culture-grade DMSO
- Sterile, conical tubes (e.g., 1.5 mL)
- Vortex mixer
- Calibrated pipettes

Procedure:

- Determine the desired stock concentration (e.g., 10 mM).
- Using the molecular weight of the free base (434.6 g/mol), calculate the required mass of MRT68921.
- Weigh the calculated amount of MRT68921 powder and transfer it to a sterile conical tube.
- Add the appropriate volume of anhydrous DMSO to the tube.
- Vortex the solution until the powder is completely dissolved. The use of fresh, moisture-absorbing DMSO is recommended to ensure maximum solubility.[\[1\]](#)
- Aliquot the stock solution into smaller, single-use volumes.
- Store the aliquots at -20°C or -80°C. When stored at -80°C, the solution is stable for at least one year.[\[6\]](#)[\[10\]](#)

Note on Working Solutions: For cell-based assays, the DMSO stock solution should be further diluted in cell culture medium to the final desired concentration. Ensure the final DMSO concentration in the culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

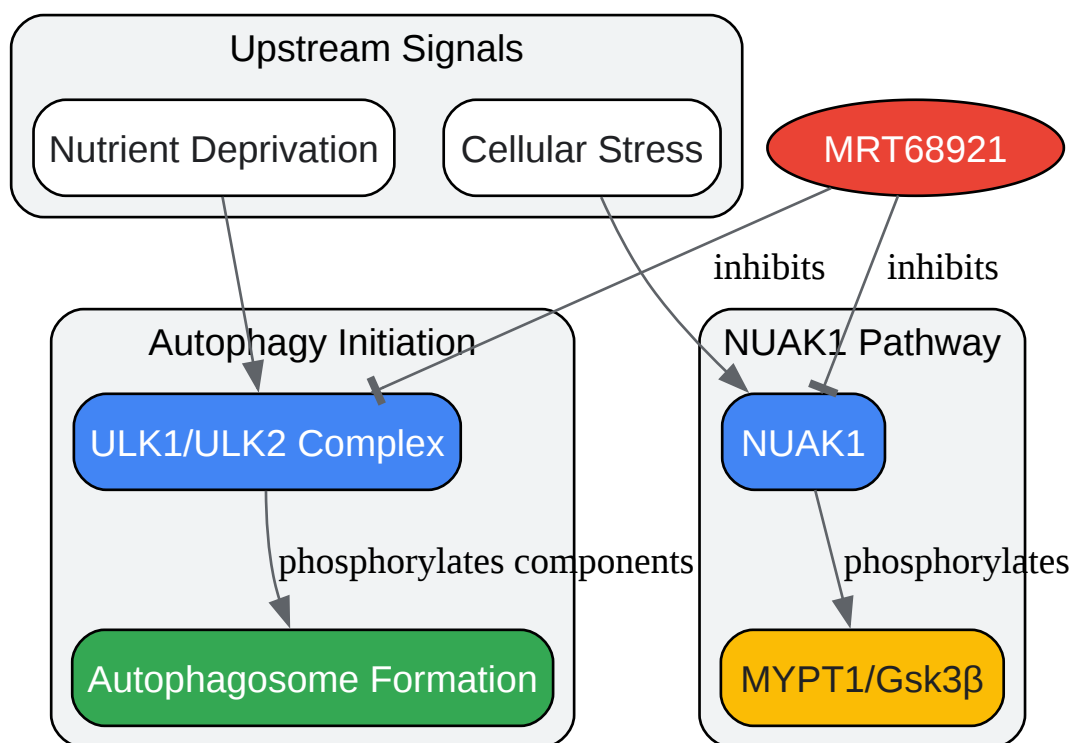
Storage and Stability

- Solid Form: Store **MRT68921 hydrochloride**, desiccated at room temperature or -20°C for long-term storage, protected from light.[\[2\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

- Stock Solutions: Aliquot and store stock solutions at -20°C or -80°C.[6] Avoid repeated freeze-thaw cycles. Aqueous solutions are not recommended for storage for more than one day.[7]

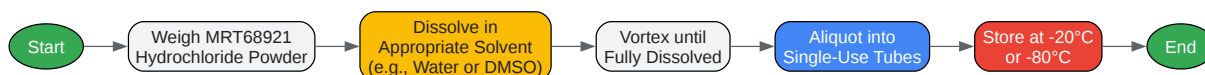
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the signaling pathway inhibited by MRT68921 and the general workflow for preparing a stock solution.



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Caption: MRT68921 inhibits autophagy and the NUAK1 pathway.



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Caption: Workflow for preparing **MRT68921 hydrochloride** stock solution.

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